

Application Notes and Protocols for JNJ-DGAT2-A in Cell Culture Experiments

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Compound of Interest

Compound Name: JNJ-DGAT2-A

Cat. No.: B608243

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Introduction

JNJ-DGAT2-A is a potent and selective inhibitor of Diacylglycerol O-acyltransferase 2 (DGAT2), a key enzyme in the terminal step of triglyceride (TG) synthesis. DGAT2 plays a crucial role in lipid metabolism, and its inhibition is a subject of intense research in metabolic diseases such as non-alcoholic fatty liver disease (NAFLD) and dyslipidemia. These application notes provide detailed protocols for utilizing **JNJ-DGAT2-A** in cell culture experiments to investigate its effects on lipid metabolism.

Physiochemical Properties and Storage

Property	Value	Reference
Molecular Weight	523.38 g/mol	
Formula	C ₂₄ H ₁₆ BrFN ₄ O ₂ S	
CAS Number	1962931-71-0	
Solubility	Soluble to 100 mM in DMSO	
Storage	Store at +4°C for short term. For long-term storage, it is recommended to store at -20°C or -80°C.	

Stock Solution Preparation:

To prepare a 10 mM stock solution, dissolve 5.23 mg of **JNJ-DGAT2-A** in 1 mL of DMSO. Vortex until fully dissolved. Aliquot and store at -20°C or -80°C to avoid repeated freeze-thaw cycles.

Biological Activity

JNJ-DGAT2-A is a highly selective inhibitor of DGAT2 with an IC₅₀ of 140 nM. It exhibits over 70-fold selectivity for DGAT2 over DGAT1 and Monoacylglycerol Acyltransferase 2 (MGAT2).

In Vitro Efficacy of JNJ-DGAT2-A

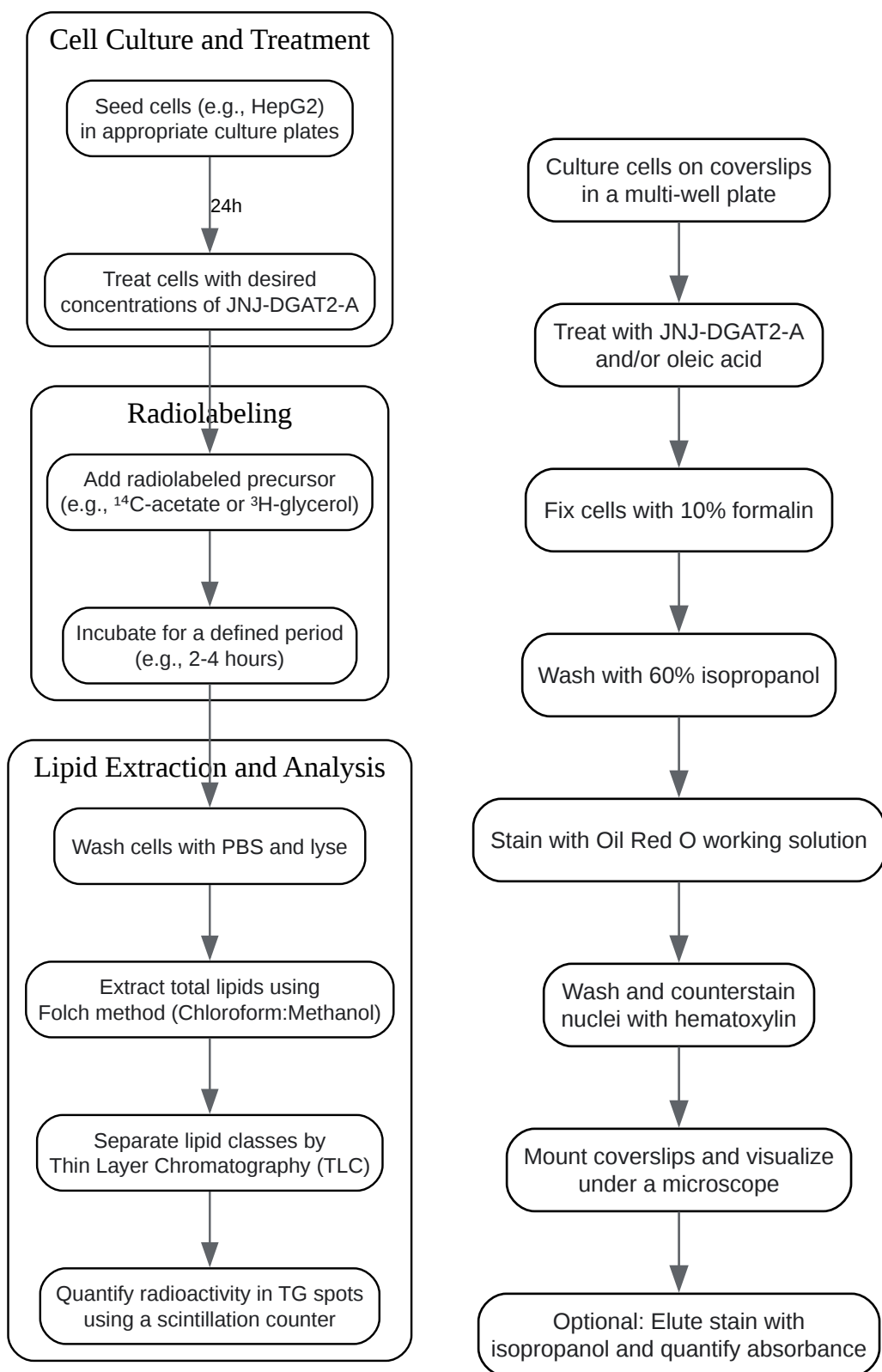
Cell Line	Assay	IC ₅₀ (μM)	Reference
Sf9 insect cell membranes (expressing human DGAT2)	DGAT2 enzymatic activity	0.14	[1]
HepG2	Inhibition of TG (52:2) synthesis	0.85	[1]
HepG2	Inhibition of TG (54:3) synthesis	0.99	[1]
HepG2	Inhibition of TG (50:2) synthesis	0.66	[1]

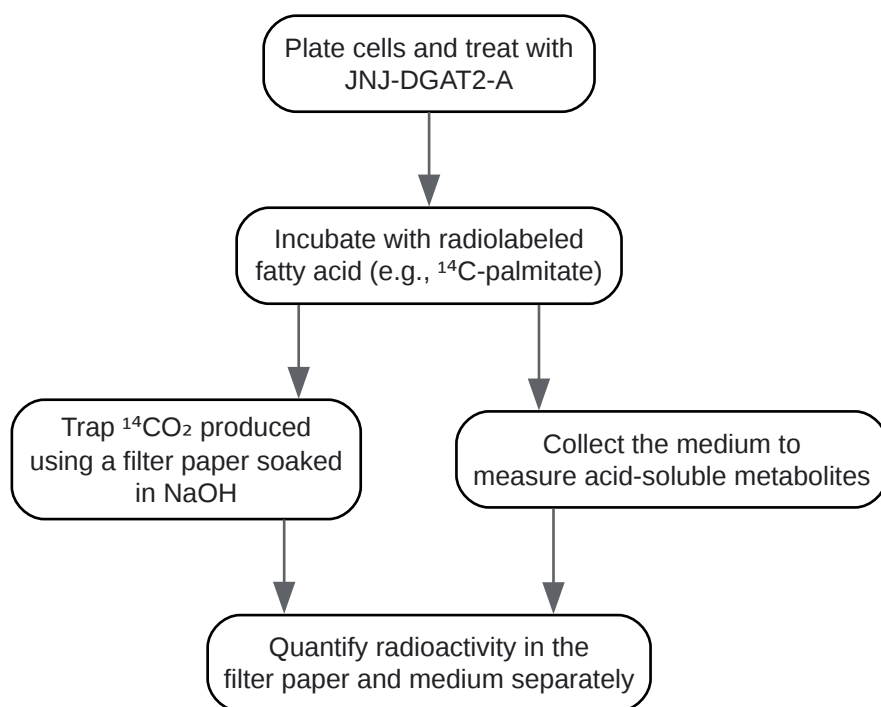
Experimental Protocols

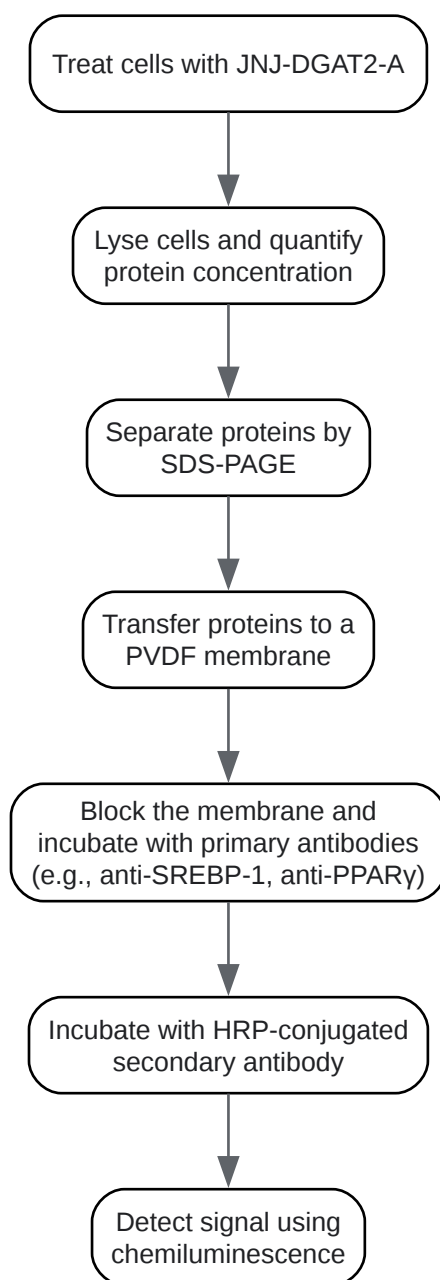
I. Assessment of Triglyceride Synthesis

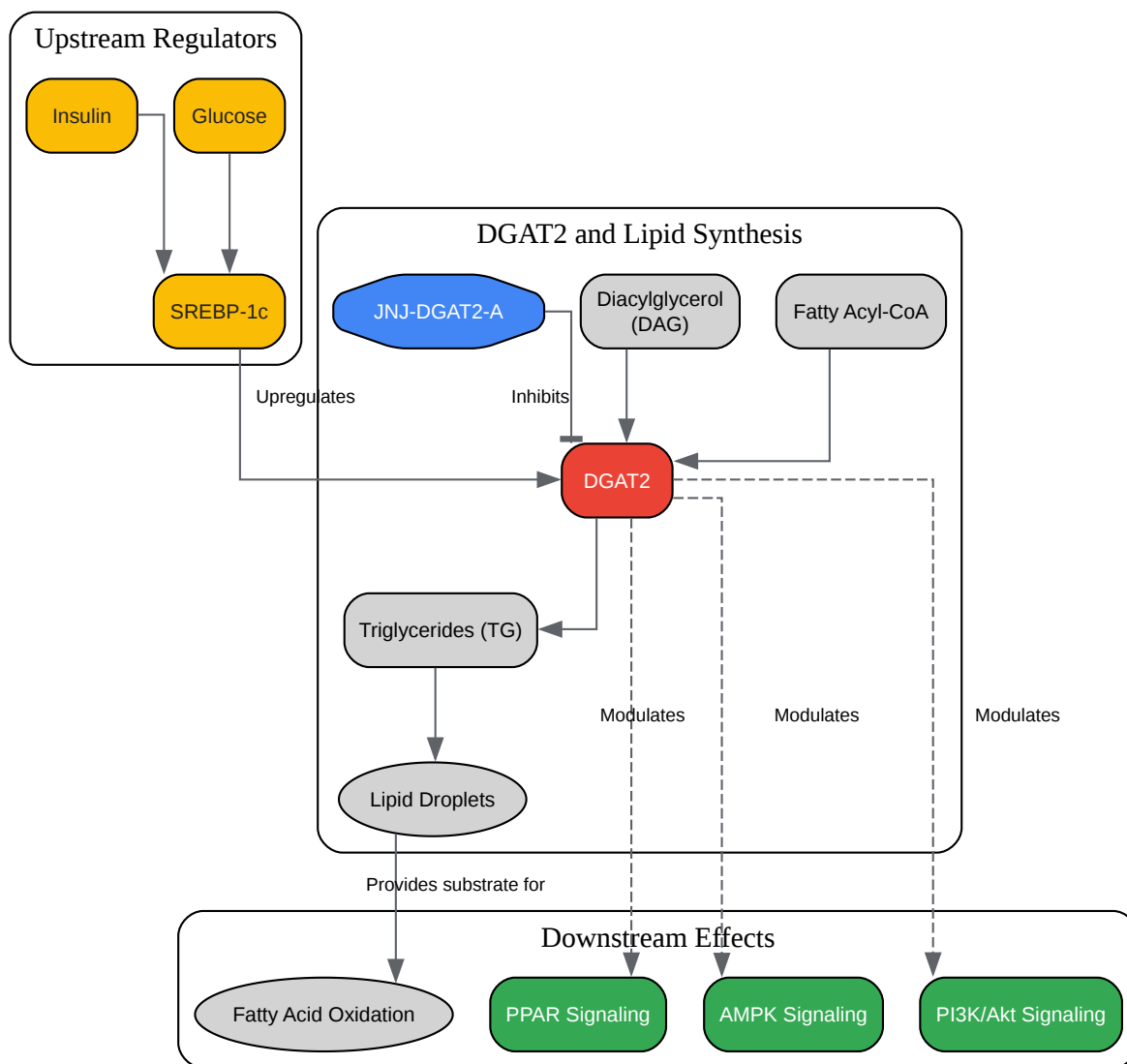
This protocol describes the measurement of de novo triglyceride synthesis in cultured cells treated with **JNJ-DGAT2-A** using a radiolabeled precursor.

Workflow for Triglyceride Synthesis Assay









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References

- 1. JNJ-DGAT2-A | DGAT2 inhibitor | CAS# 1962931-71-0 | InvivoChem [invivochem.com]
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